

In-depth Technical Guide: ^1H and ^{13}C NMR Assignments for Dehydrocyclopeptine

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Compound of Interest

Compound Name: Dehydrocyclopeptine

Cat. No.: B10786061

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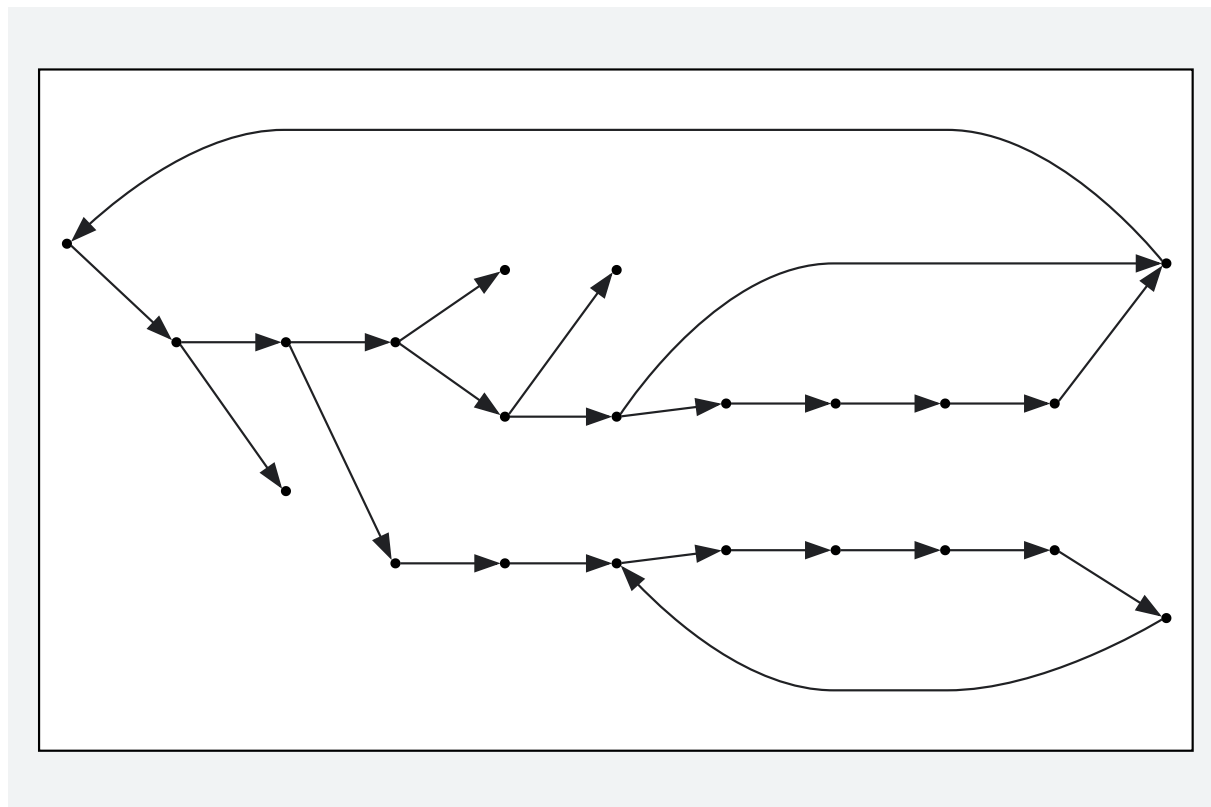
This technical guide provides a comprehensive overview of the ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) assignments for **dehydrocyclopeptine**, a benzodiazepine alkaloid. The data presented herein is crucial for the structural elucidation, identification, and characterization of this compound in various research and development settings.

^1H and ^{13}C NMR Chemical Shift Assignments

The following table summarizes the ^1H and ^{13}C NMR chemical shift assignments for **dehydrocyclopeptine**. This data is essential for the unambiguous identification of the compound.

| Atom No. | ¹³ C Chemical Shift (δ, ppm) | ¹ H Chemical Shift (δ, ppm) | Multiplicity / Coupling Constant (J, Hz) |
|-------------------|--|---|--|
| 2 | 164.2 | - | - |
| 3 | 124.3 | - | - |
| 4 | 162.9 | - | - |
| 5 | 133.1 | - | - |
| 6 | 123.1 | 7.65 | d, J = 7.8 |
| 7 | 124.9 | 7.15 | t, J = 7.8 |
| 8 | 115.8 | 7.35 | d, J = 7.8 |
| 9 | 132.8 | 7.05 | t, J = 7.8 |
| 10 | 133.1 | - | - |
| 1' | 133.7 | - | - |
| 2' | 129.8 | 7.31-7.51 | m (interchangeable) |
| 3' | 128.3 | 7.31-7.51 | m (interchangeable) |
| 4' | 124.3 | 7.31-7.51 | m (interchangeable) |
| 5' | 128.3 | 7.31-7.51 | m (interchangeable) |
| 6' | 129.8 | 7.31-7.51 | m (interchangeable) |
| N-CH ₃ | 36.1 | 3.30 | s |
| C=CH | - | 6.80 | s |

Chemical Structure of Dehydrocyclopeptine



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Caption: Chemical structure of **Dehydrocyclopeptide**.

Experimental Protocols

The NMR spectra were recorded on a Bruker Avance III 400 spectrometer operating at 400 MHz for ^1H and 100 MHz for ^{13}C nuclei. Samples were dissolved in deuterated chloroform (CDCl_3). Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Dehydrocyclopeptide was isolated from the marine-derived fungus *Penicillium aurantiogriseum* AUMC 9759. The producing fungus was cultivated on a solid rice medium. The fungal culture was extracted with ethyl acetate, and the resulting crude extract was subjected to column chromatography on silica gel followed by further purification using preparative thin-layer chromatography to yield pure **dehydrocyclopeptide**. Structure elucidation was confirmed

by ^1H and ^{13}C NMR spectroscopy and HRESIMS data.^[1] This is noted as the first report of the complete ^1H and ^{13}C NMR assignments for **dehydrocyclopeptine**.^[1]

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References

- 1. researchgate.net [researchgate.net]
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